

GSK1070916: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: 3-Bromo-2-phenylimidazo[1,2-
b]pyridazine
CAS No.: 802580-12-7
Cat. No.: B1284462

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Introduction

GSK1070916, a potent and selective small molecule inhibitor, has emerged as a significant tool in cancer research and drug development.^{[1][2]} Identified as a powerful antagonist of Aurora B and Aurora C kinases, this compound demonstrates broad antitumor activity across a range of cancer cell lines and in vivo models.^{[1][3]} This technical guide provides an in-depth overview of the properties, mechanism of action, and practical applications of GSK1070916 for researchers, scientists, and professionals in the field of oncology drug discovery.

It is important to note that while the topic specifies CAS number 802580-12-7, extensive research has identified the correct and widely referenced CAS number for GSK1070916 as 942918-07-2.^{[4][5]} This guide will proceed with the correct CAS number.

Core Properties of GSK1070916

GSK1070916 is a synthetic organic molecule belonging to the azaindole class of compounds.^[6] Its chemical and physical properties are summarized in the table below.

Property	Value	Source
CAS Number	942918-07-2	[4] [5]
Synonyms	GSK-1070916, GSK-1070916A, compound 17k	[4] [7]
Molecular Formula	C28H33N5O3	[7]
Molecular Weight	507.27 g/mol	[7]
Class	Synthetic organic	[7]

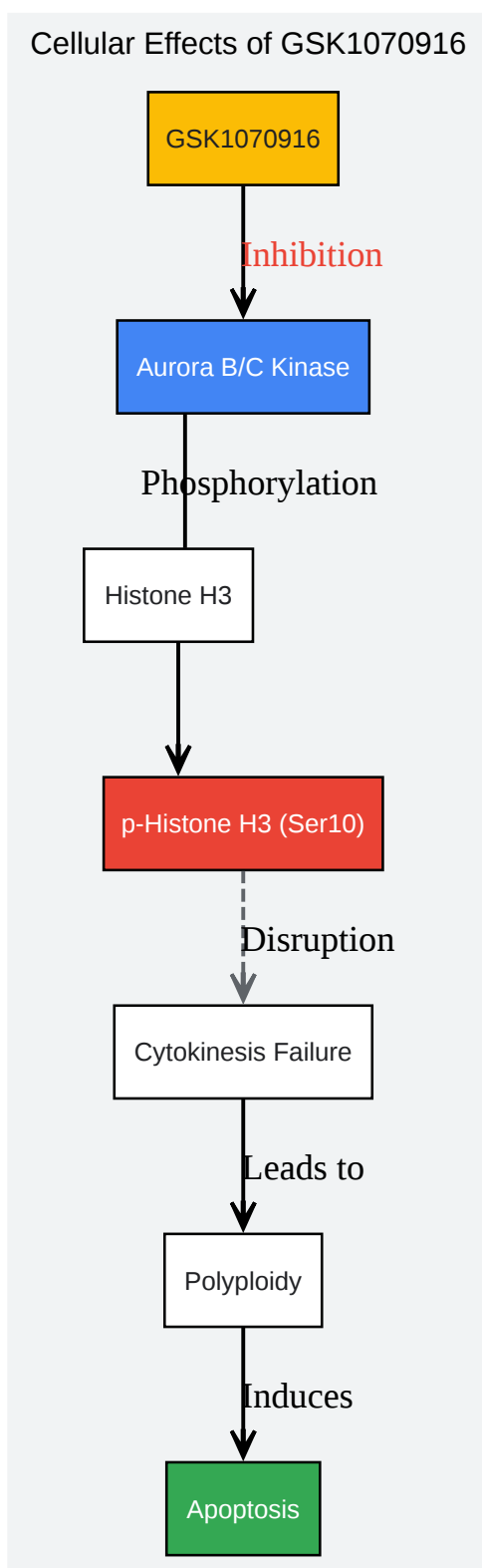
Mechanism of Action: Selective Inhibition of Aurora B/C Kinases

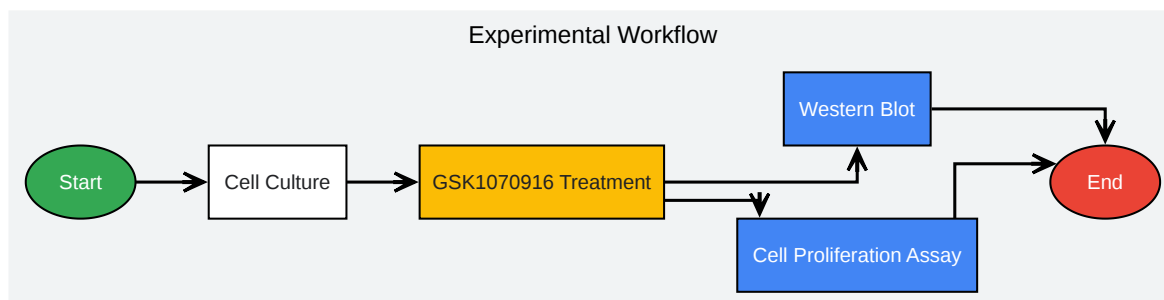
GSK1070916 functions as a reversible and ATP-competitive inhibitor of Aurora B and Aurora C kinases.[\[5\]](#)[\[8\]](#) It exhibits high selectivity for these two kinases over the closely related Aurora A kinase.[\[5\]](#)[\[8\]](#) The Aurora kinase family plays a critical role in the regulation of mitosis, and their overexpression is a common feature in many human cancers.[\[1\]](#)[\[7\]](#)

The inhibitory activity of GSK1070916 against Aurora B and C is characterized by a remarkably slow dissociation rate, leading to a long residence time on the target enzymes.[\[2\]](#)[\[8\]](#) This prolonged engagement is a distinguishing feature that may contribute to its potent and sustained cellular activity.[\[8\]](#)

The inhibition of Aurora B kinase by GSK1070916 disrupts several critical mitotic events. A primary downstream effect is the dose-dependent inhibition of the phosphorylation of histone H3 at serine 10 (pHH3-Ser10), a specific substrate of Aurora B kinase.[\[1\]](#)[\[6\]](#) This disruption of normal mitotic progression does not lead to a mitotic arrest. Instead, cells fail to undergo proper cytokinesis, resulting in endoreduplication and the formation of polyploid cells, which ultimately triggers apoptosis.[\[1\]](#)

Cellular Effects of GSK1070916





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Caption: A generalized experimental workflow for in vitro studies with GSK1070916.

In Vivo Studies and Pharmacodynamics

In murine xenograft models, intraperitoneal administration of GSK1070916 has been shown to inhibit the phosphorylation of Histone H3 in a dose-dependent manner. [2][6] This pharmacodynamic effect correlates with the antitumor activity observed in these models. [6] Studies have also investigated the pharmacokinetic profile of GSK1070916, measuring its concentrations in blood and tumor tissues following administration. [6]

Potential for Drug Resistance

Research has indicated that the overexpression of the ATP-binding cassette (ABC) transporter ABCB1 (also known as P-glycoprotein or MDR1) can confer acquired resistance to GSK1070916 in cancer cells. [3] GSK1070916 has been identified as a substrate for ABCB1, and its efflux from cancer cells by this transporter can reduce its intracellular concentration and thereby its efficacy. [3] This finding has important implications for the clinical development of GSK1070916 and suggests that co-administration with an ABCB1 inhibitor could be a strategy to overcome resistance. [3]

Clinical Development

A Phase 1 clinical trial has been completed to assess the safety, dosage, and toxicity of GSK1070916 in patients with advanced solid tumors. [7]

Safety and Handling

As a potent cytotoxic agent, GSK1070916 should be handled with appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses. All handling should be performed in a designated area, such as a chemical fume hood, to minimize the risk of exposure. Consult the relevant Safety Data Sheet (SDS) for detailed handling and disposal instructions.

Conclusion

GSK1070916 is a highly potent and selective inhibitor of Aurora B and C kinases with significant potential as an anticancer agent. Its well-defined mechanism of action and broad-spectrum activity make it an invaluable tool for both basic cancer research and clinical drug development. This guide provides a comprehensive overview to support the effective utilization of GSK1070916 in the laboratory and to inform its potential therapeutic applications.

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